

A Technical Guide to the Spectroscopic Analysis of 4-Methylstilbene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methylstilbene

Cat. No.: B3023078

[Get Quote](#)

This guide provides a comprehensive overview of the key spectroscopic data for **4-Methylstilbene** ($C_{15}H_{14}$), a significant compound in photochemical research and materials science. The following sections detail its characterization by 1H Nuclear Magnetic Resonance (NMR), ^{13}C NMR, and Mass Spectrometry (MS), offering valuable reference data for researchers, scientists, and professionals in drug development.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a primary technique for the structural elucidation of **4-Methylstilbene**, providing detailed information about the hydrogen and carbon framework of the molecule.

The 1H NMR spectrum of (E)-**4-Methylstilbene** provides distinct signals for the methyl, vinylic, and aromatic protons. The data presented was acquired on a 500 MHz spectrometer using deuterated chloroform ($CDCl_3$) as the solvent.[\[1\]](#)[\[2\]](#)

Proton Type	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Number of Protons
Methyl ($-\text{CH}_3$)	2.40	Singlet (s)	N/A	3H
Vinylic ($=\text{CH}$)	7.08 - 7.16	Multiplet (m)	N/A	2H
Aromatic (C_6H_4)	7.21	Doublet (d)	7.9	2H
Aromatic (C_6H_5)	7.29	Triplet (t)	7.2	1H
Aromatic (C_6H_5)	7.40	Triplet (t)	7.7	2H
Aromatic (C_6H_4)	7.46	Doublet (d)	8.3	2H
Aromatic (C_6H_5)	7.55	Doublet (d)	8.3	2H

The ^{13}C NMR spectrum complements the proton data, identifying the unique carbon environments within the molecule. The chemical shifts are influenced by the electronic density around each nucleus, providing a complete map of the carbon skeleton.[\[1\]](#)[\[3\]](#)

Carbon Type	Chemical Shift (δ , ppm)
Methyl ($-\text{CH}_3$)	20.8
Vinylic & Aromatic (CH)	125.9
Vinylic & Aromatic (CH)	126.9
Vinylic & Aromatic (CH)	127.2
Vinylic & Aromatic (CH)	128.1
Vinylic & Aromatic (CH)	128.2
Vinylic & Aromatic (CH)	128.9
Quaternary (C)	134.1
Quaternary (C)	137.0

Mass Spectrometry (MS)

Mass spectrometry is a powerful technique for confirming the molecular weight and assessing the purity of **4-Methylstilbene**. Gas Chromatography-Mass Spectrometry (GC-MS) is commonly employed for this purpose.^[3]

Parameter	Value	Reference
Molecular Formula	C ₁₅ H ₁₄	^[4] ^[5]
Molecular Weight	194.27 g/mol	^[6] ^[7]
Exact Mass	194.10955 g/mol	^[5] ^[6]
Primary Ion	[M] ⁺ at m/z 194	Inferred

Experimental Protocols

The data presented in this guide is typically acquired using standard analytical methodologies.

NMR Sample Preparation: A sample of 5-10 mg of **4-Methylstilbene** is dissolved in approximately 0.5-0.7 mL of a deuterated solvent, such as chloroform-d (CDCl₃).^[8]

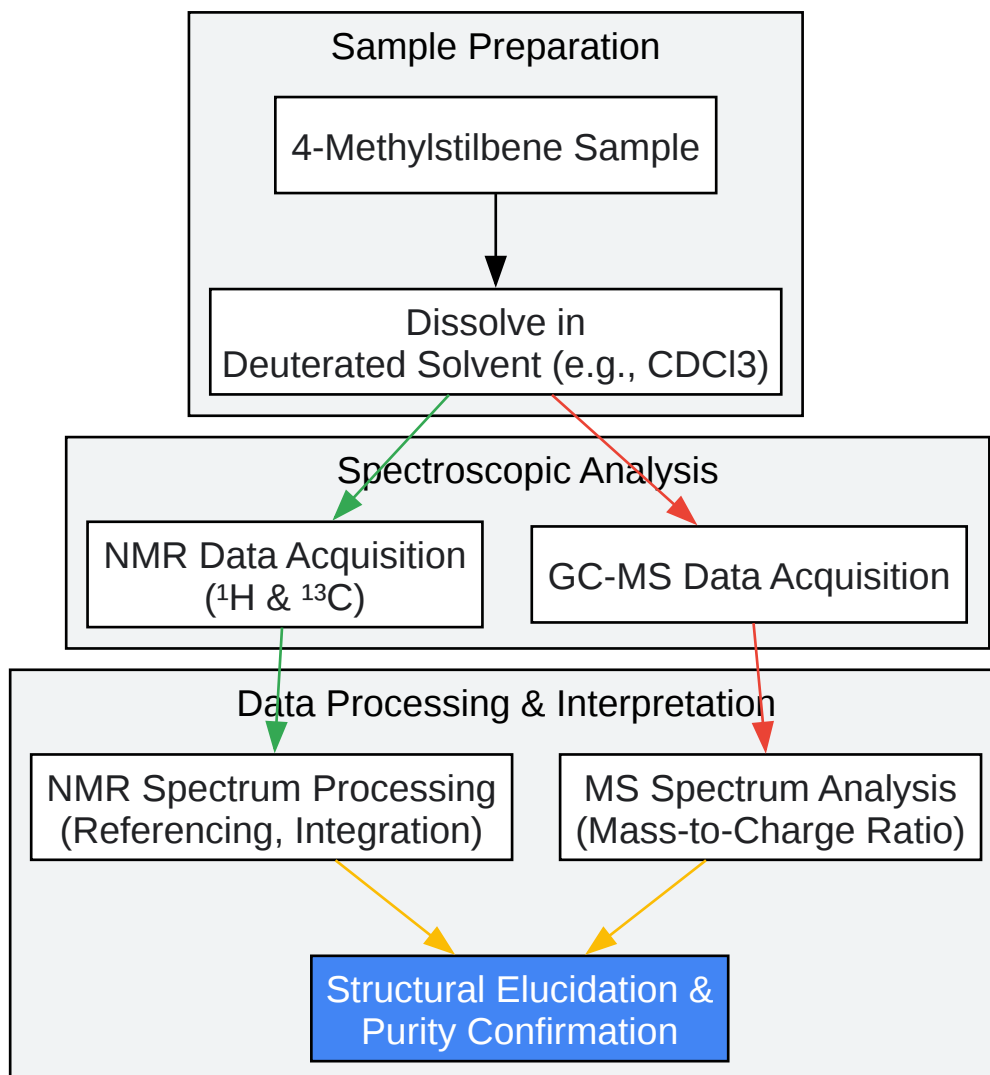
Tetramethylsilane (TMS) is often used as an internal standard for chemical shift referencing.^[8] The spectra are then recorded on a high-resolution NMR spectrometer (e.g., 400 or 500 MHz).^[1]^[2]

Gas Chromatography-Mass Spectrometry (GC-MS): For GC-MS analysis, a diluted solution of the compound is injected into the gas chromatograph. The GC column separates the components of the sample before they enter the mass spectrometer, which ionizes and detects the molecules to confirm identity and purity.^[3]

Visualization of Analytical Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis of a chemical compound like **4-Methylstilbene**.

Workflow for Spectroscopic Analysis of 4-Methylstilbene



[Click to download full resolution via product page](#)

Caption: General workflow for spectroscopic analysis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. rsc.org [rsc.org]
- 2. rsc.org [rsc.org]
- 3. 4-Methylstilbene | 4714-21-0 | Benchchem [benchchem.com]
- 4. Page loading... [guidechem.com]
- 5. spectrabase.com [spectrabase.com]
- 6. 4-Methylstilbene | C₁₅H₁₄ | CID 5314921 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Page loading... [wap.guidechem.com]
- 8. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [A Technical Guide to the Spectroscopic Analysis of 4-Methylstilbene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3023078#4-methylstilbene-spectroscopic-data-1h-nmr-13c-nmr-ms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com